

historical overview of Acid Red 315 dye

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Acid Red 315

Cat. No.: B1172132

[Get Quote](#)

An In-depth Technical Guide to C.I. Acid Red 315

This technical guide provides a comprehensive historical overview, detailed chemical properties, synthesis, applications, and toxicological information for the synthetic dye, C.I. **Acid Red 315**. The content is tailored for researchers, scientists, and professionals in drug development and related fields, presenting quantitative data in structured tables and detailed experimental methodologies.

Introduction and Historical Context

C.I. **Acid Red 315** is a significant member of the acid dye category, specifically classified as a monoazo 1:2 metal complex dye.^{[1][2]} The history of acid dyes dates back to 1877 with the synthesis of Acid Red A for wool dyeing.^[3] Metal-complex dyes were developed to improve the fastness properties of acid dyes. In these dyes, a metal ion, typically chromium or cobalt, is coordinated with one or two dye molecules.^[4] **Acid Red 315** is a 1:2 metal complex, meaning one metal ion is complexed with two dye molecules, which enhances its stability and fastness.^{[1][4]} While the precise date of the first synthesis of **Acid Red 315** is not readily available in the public domain, its development falls within the broader timeline of the expansion and refinement of metal-complex azo dyes in the 20th century.

Chemical and Physical Properties

Acid Red 315 is a synthetic organic dye characterized by the presence of an azo group (-N=N-) and sulfonic acid groups, which confer its color and water solubility, respectively.^{[1][3]} It typically appears as a red crystalline or powdered solid.^[1]

Table 1: Physical and Chemical Properties of C.I. **Acid Red 315**

Property	Value	Reference(s)
C.I. Name	Acid Red 315	[2]
CAS Number	12220-47-2	[2]
Chemical Class	Monoazo, 1:2 Metal Complex	[1][2]
Appearance	Red crystalline or powdered solid	[1]
Solubility	Good solubility in water and alcohol	[3]
Stability	Relatively stable under acidic conditions; prone to fading under alkaline conditions.	[3]

Synthesis of C.I. **Acid Red 315**

The synthesis of **Acid Red 315** follows a conventional three-step process common for azo dyes, involving diazotization, azo coupling, and subsequent metallization.[1]

Experimental Protocol for Synthesis

The following is a generalized experimental protocol for the synthesis of a 1:2 chromium complex azo dye like **Acid Red 315**.

Step 1: Diazotization of an Aromatic Amine

- An aromatic amine (e.g., a substituted aniline) is dissolved in an aqueous acidic solution, typically hydrochloric acid.
- The solution is cooled to 0-5 °C in an ice bath.
- A solution of sodium nitrite (NaNO_2) in water is added dropwise to the cooled amine solution while maintaining the temperature between 0-5 °C.

- The reaction mixture is stirred for a period to ensure complete formation of the diazonium salt.

Step 2: Azo Coupling

- A coupling component (e.g., a naphthol derivative) is dissolved in an alkaline solution, such as aqueous sodium hydroxide.
- The solution of the coupling component is cooled.
- The freshly prepared diazonium salt solution from Step 1 is slowly added to the solution of the coupling component while maintaining a low temperature and alkaline pH.
- The mixture is stirred until the coupling reaction is complete, resulting in the formation of the azo dye.

Step 3: Metallization

- The synthesized azo dye is isolated and then re-dissolved in a suitable solvent.
- A solution of a chromium salt (e.g., chromium (III) sulfate or chromium (III) chloride) is added to the dye solution.
- The reaction mixture is heated to facilitate the formation of the 1:2 chromium-dye complex. The pH is carefully controlled during this step.
- The metallized dye, **Acid Red 315**, is then isolated, purified, and dried.

Below is a Graphviz diagram illustrating the general workflow for the synthesis of **Acid Red 315**.

Caption: General synthesis workflow for C.I. **Acid Red 315**.

Applications and Experimental Protocols

Acid Red 315 is primarily used for dyeing protein and polyamide fibers such as wool, silk, and nylon, as well as for coloring leather.^{[4][5]} The application of acid dyes to these fibers relies on

the formation of ionic bonds between the anionic dye molecules and the cationic sites on the fibers under acidic conditions.

General Dyeing Protocol for Wool/Nylon

- **Preparation of the Dyebath:** A dyebath is prepared with a specific volume of water, and the required amount of **Acid Red 315** is dissolved in it.
- **Wetting the Fabric:** The wool or nylon fabric is thoroughly wetted with water before introducing it to the dyebath to ensure even dye uptake.
- **Dyeing Process:**
 - The wet fabric is immersed in the dyebath.
 - The temperature of the dyebath is gradually raised to near boiling (around 95-100°C for wool, slightly lower for nylon).
 - An acid, such as acetic acid or formic acid, is added to the dyebath to lower the pH, which facilitates the binding of the dye to the fabric.
 - The dyeing is continued at this temperature for a specified period, typically 30-60 minutes, with occasional stirring to ensure level dyeing.
- **Rinsing and Drying:** After dyeing, the fabric is removed from the dyebath, rinsed thoroughly with water to remove any unfixed dye, and then dried.

Quantitative Data

Quantitative data for **Acid Red 315** is essential for its characterization and application.

Table 2: Spectroscopic and Fastness Properties of C.I. **Acid Red 315**

Parameter	Value/Rating	Remarks	Reference(s)
UV-Vis Absorption (λ_{max})	Not specifically reported for Acid Red 315. A similar dye, Acid Red G, shows peaks at 506 nm and 311 nm.	The color is due to the azo chromophore and the metal complex.	[6]
Light Fastness	Good to Excellent	Metal complex dyes generally exhibit high light fastness.	[4]
Wash Fastness	Good to Excellent	The large size of the metal-complex molecule improves wash fastness.	[4]
Perspiration Fastness	Good		[7]
Seawater Fastness	Good		[7]

Table 3: Toxicological Data for C.I. **Acid Red 315**

Parameter	Information	Reference(s)
Acute Toxicity	May be harmful by inhalation, ingestion, or skin absorption. Causes eye and skin irritation. Material is irritating to mucous membranes and upper respiratory tract.	[8][9]
LD50/LC50	Not listed.	[8][9]
Carcinogenicity	Not listed by ACGIH, IARC, NIOSH, NTP, or OSHA.	[8][9]
Mutagenicity	Mutagenicity data has been reported.	[8][9]

Metabolic Pathway and Toxicological Considerations

Direct signaling pathways affected by **Acid Red 315** are not well-documented. However, the metabolic fate of azo dyes, in general, is of significant toxicological interest. The primary metabolic pathway involves the reductive cleavage of the azo bond, which can be catalyzed by azoreductase enzymes present in intestinal microflora and the liver. This process breaks the dye molecule into smaller aromatic amines, some of which may be toxic or carcinogenic.

Below is a diagram representing the general metabolic pathway of a sulfonated azo dye.

Caption: General metabolic pathway of sulfonated azo dyes.

The potential for the formation of harmful aromatic amines necessitates careful handling and disposal of **Acid Red 315** and other azo dyes. The chromium present in the metal complex also raises environmental concerns, and wastewater from dyeing processes must be treated to remove the metal ions.

Conclusion

C.I. **Acid Red 315** is a valuable synthetic dye for protein and polyamide fibers, offering excellent fastness properties due to its 1:2 metal-complex structure. Its synthesis is a well-established multi-step process. While specific historical and quantitative data can be limited, its general chemical properties, synthesis, and application methods are well-understood within the broader context of acid and metal-complex dyes. The primary toxicological concern is related to the metabolic breakdown of the azo linkage into potentially harmful aromatic amines, highlighting the importance of appropriate safety measures and environmental management. Further research into the specific biological effects and environmental fate of **Acid Red 315** would be beneficial for a more complete understanding of this widely used colorant.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acid Red 315 | 12220-47-2 | Benchchem [benchchem.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. hztia.com [hztia.com]
- 4. textilelearner.net [textilelearner.net]
- 5. madnidyes.com [madnidyes.com]
- 6. researchgate.net [researchgate.net]
- 7. hztia.com [hztia.com]
- 8. emperordye.com [emperordye.com]
- 9. cncolorchem.com [cncolorchem.com]
- To cite this document: BenchChem. [historical overview of Acid Red 315 dye]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172132#historical-overview-of-acid-red-315-dye]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com